

Essential Safety and Operational Guide for Handling PB28

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Compound of Interest

Compound Name: PB28

Cat. No.: B575432

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **PB28** (hydrochloride). The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risks and establishing a secure laboratory environment.

Compound Identification: The information herein pertains to the sigma receptor ligand **PB28** (hydrochloride), a chemical used in research, and not the pigment Cobalt Blue (also known as **PB28**).

Chemical and Physical Properties

A summary of the key properties of **PB28** (hydrochloride) is provided in the table below for easy reference.

| Property | Data |
|---------------------|---|
| Formal Name | 1-cyclohexyl-4-[3-(1,2,3,4-tetrahydro-5-methoxy-1-naphthalenyl)propyl]-piperazine, dihydrochloride |
| CAS Number | 172907-03-8 |
| Molecular Formula | C ₂₄ H ₃₈ N ₂ O • 2HCl |
| Formula Weight | 443.5 |
| Appearance | A crystalline solid |
| Purity | ≥98% |
| Solubility | Soluble in Methanol and Water |
| Biological Activity | A sigma (σ) receptor ligand that binds to σ1 and σ2 receptors, exhibiting anticancer and antiviral properties. ^[1] |

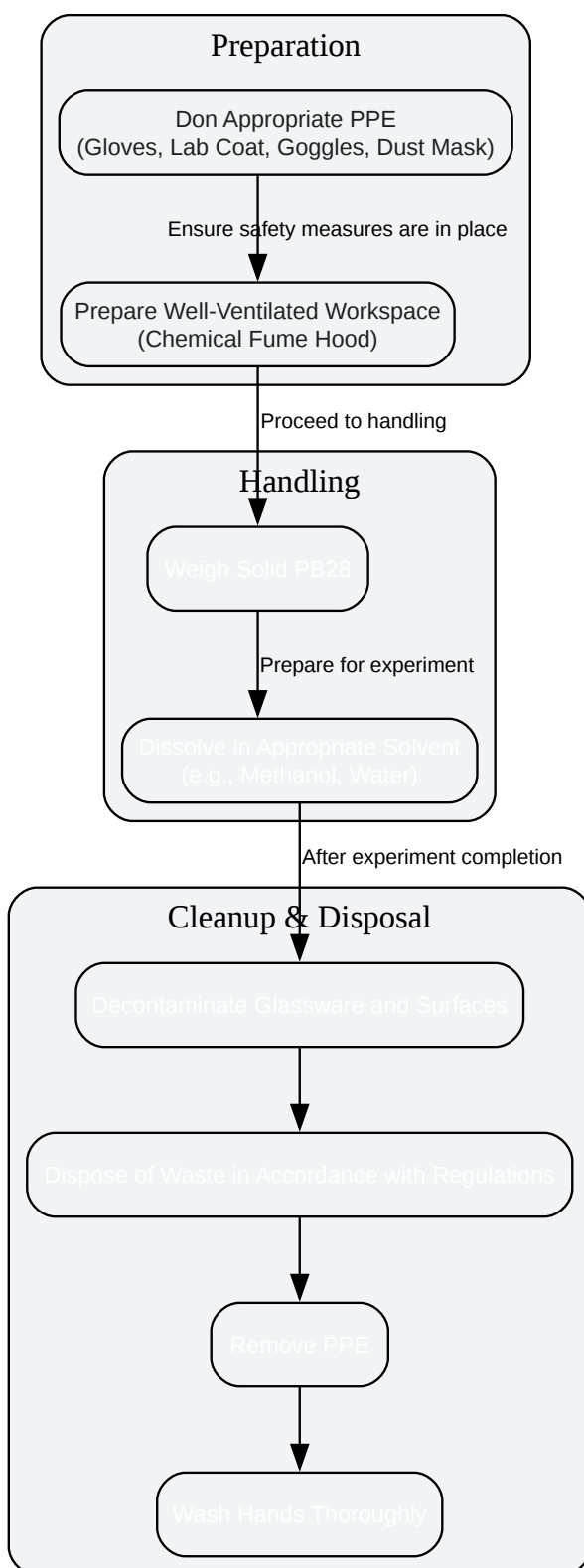
Hazard Identification and Personal Protective Equipment (PPE)

PB28 (hydrochloride) is a hazardous substance that requires careful handling to prevent exposure. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^[2] Adherence to the following PPE guidelines is mandatory.

| Hazard Route | Required PPE |
|--------------|---|
| Inhalation | A dust mask (type N95 or equivalent) should be worn when handling the solid compound to avoid inhaling dust particles. Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2] |
| Skin Contact | Chemical-resistant gloves (e.g., nitrile) must be worn at all times.[2] A lab coat is also required to protect from accidental skin contact.[3][4] |
| Eye Contact | Safety glasses with side shields or goggles are mandatory to protect against dust particles and splashes.[2] |
| Ingestion | Eating, drinking, and smoking are strictly prohibited in laboratory areas where this compound is handled.[5] |

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **PB28** (hydrochloride) in a laboratory setting. Adherence to this workflow is crucial to minimize exposure and ensure a safe working environment.



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Caption: Standard operating procedure for handling **PB28** (hydrochloride).

Emergency Procedures

In the event of exposure, the following immediate actions should be taken:

- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[2\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- If ingested: Seek immediate medical attention.

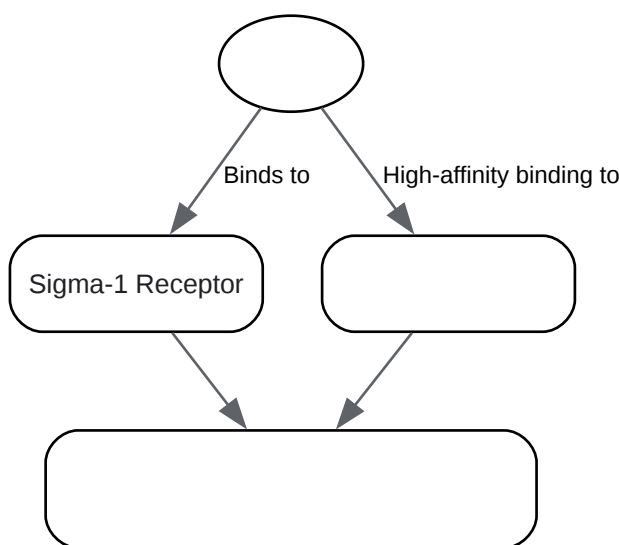
Contaminated clothing should be removed and washed before reuse.[\[2\]](#)

Disposal Plan

All waste materials, including unused **PB28**, contaminated consumables (e.g., pipette tips, tubes), and cleaning materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#)[\[6\]](#) Do not allow the substance to enter drains or watercourses.[\[7\]](#)[\[8\]](#)

Signaling Pathway Interaction

PB28 is a high-affinity ligand for sigma-2 (σ_2) receptors and also binds to sigma-1 (σ_1) receptors. Its interaction with these receptors is linked to its anticancer and antiviral effects. The diagram below provides a simplified representation of this interaction.



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Caption: Simplified interaction of **PB28** with sigma receptors.

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